

Application Note: Strategic Functionalization of 2-Ethynylmorpholine for Rigidifying PROTAC Linkers

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Compound of Interest

Compound Name: 2-Ethynylmorpholine

Cat. No.: B13477813

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Abstract & Rationale

The design of Proteolysis Targeting Chimeras (PROTACs) has evolved from simple PEG-based connectors to sophisticated, rigidified linkers that actively influence ternary complex stability.^{[1][2]} **2-Ethynylmorpholine** represents a high-value "dual-handle" scaffold. Its morpholine core improves physicochemical properties (solubility, metabolic stability), while the C2-alkyne and N-amine handles allow for orthogonal functionalization.

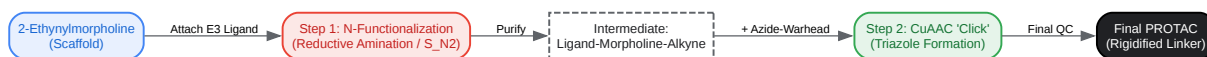
This guide details the strategic incorporation of **2-ethynylmorpholine** into PROTACs. Unlike flexible PEG chains, which suffer from high entropic penalties upon binding, the chiral morpholine scaffold restricts conformational freedom, potentially enhancing the selectivity of E3 ligase-POI (Protein of Interest) pairing.

Key Advantages of the Scaffold

Feature	Chemical Logic	Impact on PROTAC
Morpholine Core	-rich, pKa ~8.3	Improves aqueous solubility and logD; reduces "grease" compared to alkyl chains.
C2-Ethynyl Group	Bio-orthogonal handle	Enables "Click" (CuAAC) or Sonogashira coupling; introduces defined vector geometry.
Chirality (C2)	Defined stereocenter	Allows for vector tuning; (S) vs (R) enantiomers can drastically alter ternary complex formation.
Secondary Amine	Nucleophilic handle	Standard site for attachment to E3 ligase ligands (e.g., VHL, CRBN) or POI warheads.

Strategic Workflow

The functionalization of **2-ethynylmorpholine** typically follows a "Head-to-Tail" assembly. We recommend prioritizing N-functionalization first to establish the "Anchor" (typically the E3 ligase ligand), followed by Alkyne functionalization (Click chemistry) to attach the "Warhead" (POI ligand).



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Figure 1: Sequential assembly strategy. Prioritizing N-functionalization prevents copper chelation issues during the subsequent Click reaction.

Protocol A: N-Functionalization (The Anchor)

Objective: Attach the morpholine nitrogen to an E3 ligase ligand (e.g., Thalidomide derivative for Cereblon or VHL ligand). Method: Reductive Amination. This is preferred over direct alkylation to avoid over-alkylation (quaternization).

Materials

- Reagent A: **2-Ethynylmorpholine** (HCl salt or free base).
- Reagent B: E3 Ligase Ligand with an aldehyde handle (e.g., 4-(4-formylphenyl)thalidomide).
- Solvent: Dichloroethane (DCE) or Methanol (MeOH).
- Reductant: Sodium triacetoxyborohydride (STAB).
- Acid: Acetic acid (AcOH).

Step-by-Step Procedure

- Activation: In a flame-dried round-bottom flask, dissolve Reagent B (1.0 equiv) and Reagent A (1.1 equiv) in anhydrous DCE (0.1 M concentration).
- Imine Formation: Add AcOH (2.0 equiv) to catalyze imine formation. Stir at Room Temperature (RT) for 1–2 hours under nitrogen.
 - Checkpoint: Monitor by LCMS for the disappearance of the aldehyde peak and formation of the imine mass $[M+H]^+$.
- Reduction: Cool the mixture to 0°C. Add STAB (1.5 equiv) portion-wise over 10 minutes.
- Reaction: Allow the reaction to warm to RT and stir for 4–16 hours.
- Quench & Workup: Quench with saturated aqueous NaHCO_3 . Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash column chromatography (DCM/MeOH gradient). The alkyne handle is stable under these conditions.

Protocol B: Alkyne Functionalization (The Linker)

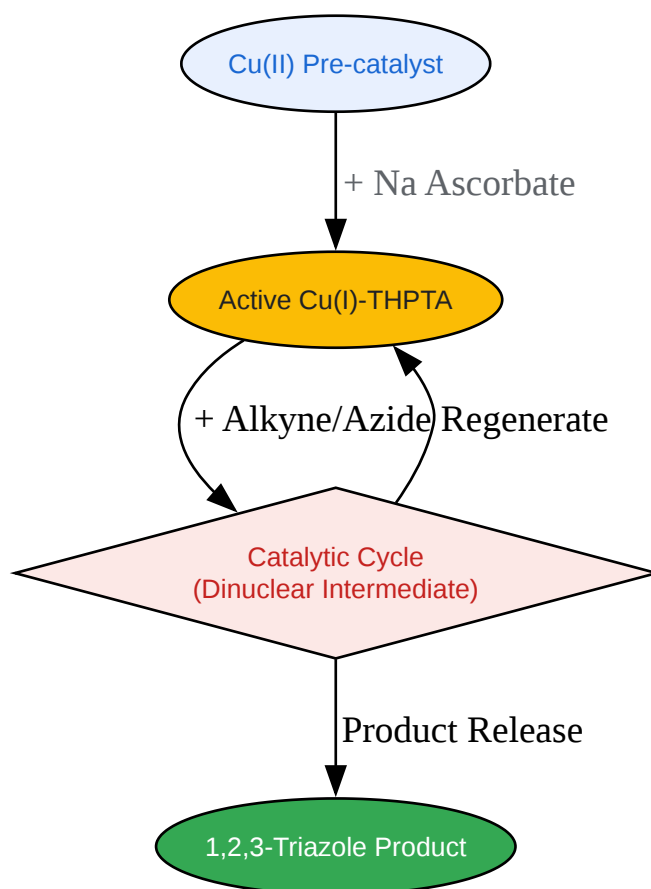
Objective: Connect the POI ligand via a Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). Context: This step forms a 1,4-disubstituted 1,2,3-triazole. The triazole acts as a bioisostere of an amide bond but with higher metabolic stability and rigidity.

Critical Reagents (The Catalyst System)

- Cu Source: $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (Pre-catalyst).
- Reductant: Sodium Ascorbate (Reduces Cu(II) to active Cu(I)).
- Ligand: THPTA (Tris(3-hydroxypropyltriazolylmethyl)amine).
 - Why THPTA? It protects the Cu(I) species from oxidation and prevents copper-induced degradation of the PROTAC proteins during biological assays. It also accelerates the reaction in aqueous buffers.

Step-by-Step Procedure

- Setup: Dissolve the N-functionalized Alkyne (from Protocol A, 1.0 equiv) and the Azide-tagged Warhead (1.0 equiv) in a mixture of t-BuOH/Water (1:1) or DMSO/Water if solubility is poor.
- Catalyst Prep: In a separate vial, mix CuSO_4 (0.1 equiv) and THPTA (0.5 equiv) in water. Add Sodium Ascorbate (0.5 equiv). The solution should remain clear/colorless (yellowing indicates oxidation).
- Initiation: Add the Cu/THPTA/Ascorbate mix to the main reaction vessel.
- Incubation: Stir at RT for 2–12 hours.
 - Note: If the reaction stalls, sparge the headspace with nitrogen to remove dissolved oxygen.
- Scavenging (Crucial): Upon completion (LCMS), add a metal scavenger (e.g., QuadraPure™ TU or EDTA) and stir for 30 minutes to sequester copper. Residual copper is cytotoxic and will confound biological degradation data.
- Purification: Preparative HPLC (Water/Acetonitrile + 0.1% Formic Acid).



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Figure 2: The CuAAC catalytic cycle. The use of THPTA ligand is mandatory to stabilize the Cu(I) oxidation state.

Quality Control & Troubleshooting

Analytical Validation

- ¹H NMR (DMSO-d₆):
 - Diagnostic Signal: The triazole proton typically appears as a singlet between δ 7.5 – 8.5 ppm.
 - Morpholine Ring: Check for the disappearance of the alkyne proton (triplet/singlet ~3.0 ppm) and the retention of the morpholine diastereotopic protons.

- LCMS: Ensure no $[M+Cu]^+$ adducts are visible. Copper adducts often appear as $M+63$ or $M+65$ peaks.

Common Pitfalls

Issue	Root Cause	Solution
Low Yield (Step A)	Quaternization of amine	Use reductive amination (secondary amine formation) rather than direct alkylation with halides.
Precipitation (Step B)	Poor solubility of PROTAC	Add DMSO (up to 20%) or use THF/Water mixtures.
Cell Toxicity	Residual Copper	Use EDTA wash or resin scavengers (SiliaMetS®) post-reaction.
Stereo-scrambling	Harsh conditions	Avoid strong bases (e.g., NaH) that might racemize the C2 chiral center.

References

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